

Commercial Availability and Technical Profile of Allyl Phenyl Sulfide

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Compound of Interest

Compound Name: **Allyl phenyl sulfide**

Cat. No.: **B1266259**

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For researchers, scientists, and professionals in drug development, **Allyl Phenyl Sulfide** (CAS No. 5296-64-0) is a readily accessible organosulfur compound. This guide provides a comprehensive overview of its commercial availability, key technical data, and relevant experimental protocols.

Commercial Suppliers

Allyl phenyl sulfide is available from a variety of chemical suppliers, ensuring a stable supply for research and development purposes. Key vendors include:

- Thermo Scientific Chemicals (Fisher Scientific): Offers the compound with a purity of 97%.[\[1\]](#) [\[2\]](#)
- Santa Cruz Biotechnology: Provides **Allyl Phenyl Sulfide** for proteomics research.[\[3\]](#)[\[4\]](#)
- Sigma-Aldrich (AldrichCPR): Lists the compound, noting that it is supplied for early discovery research and that the buyer is responsible for confirming its purity.[\[5\]](#)[\[6\]](#)
- Tokyo Chemical Industry (TCI): Supplies **Allyl Phenyl Sulfide** with a purity of greater than 98.0% as determined by gas chromatography.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Oakwood Chemical: Lists the compound with its key identifiers.[\[2\]](#)
- CP Lab Safety: Offers the product with a minimum purity of 97% (GC).[\[10\]](#)[\[11\]](#)

- Robinson Brothers: A UK-based supplier.[12]
- pH Scientific: A supplier based in New Zealand.[13]
- BLD Pharm: Another commercial source for this chemical.[14]
- Alfa Chemistry: Provides the compound for research use.[15]

Physicochemical Properties

A summary of the key quantitative data for **Allyl Phenyl Sulfide** is presented in the table below. These values are compiled from various supplier and chemical database sources.

Property	Value	Source(s)
CAS Number	5296-64-0	[2][3][4][6][7][8][9][10][11][15] [16][17]
Molecular Formula	C ₉ H ₁₀ S	[2][3][4][8][10][11][16][17]
Molecular Weight	150.24 g/mol	[2][3][4][6][8][10][11][16][17]
Appearance	Colorless to almost colorless clear liquid	[1][7][8][9]
Purity	≥97% (GC)	[1][2][10][11]
Boiling Point	223-225 °C	[1][2][3][12][15]
Melting Point	-48 to -46.5 °C	[1][3]
Density	1.024 g/mL at 20 °C	[1][2][3][12]
Refractive Index	1.572 - 1.574 (at 20 °C)	[1][2][3][9]
Flash Point	>98 °C	[1][2][3][9]
Solubility	Insoluble in water. Soluble in alcohol, chloroform, ether, and carbon tetrachloride.	[18]

Safety and Handling

Based on the available Safety Data Sheets (SDS), **Allyl Phenyl Sulfide** is considered hazardous.^[5] It is harmful if swallowed, in contact with skin, or if inhaled.^{[5][10]} Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this chemical.^[10] All work should be conducted in a well-ventilated fume hood.^[12]

Experimental Protocols

While specific protocols for the application of **Allyl Phenyl Sulfide** in drug development are proprietary and context-dependent, a general laboratory-scale synthesis and purification procedure is outlined below. This protocol is based on established chemical literature.

Synthesis of Allyl Phenyl Sulfide

Objective: To synthesize **Allyl Phenyl Sulfide** from Thiophenol and Allyl Bromide.

Materials:

- Thiophenol
- Sodium Hydroxide (NaOH)
- Allyl Bromide
- Ethanol
- Diethyl ether
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)

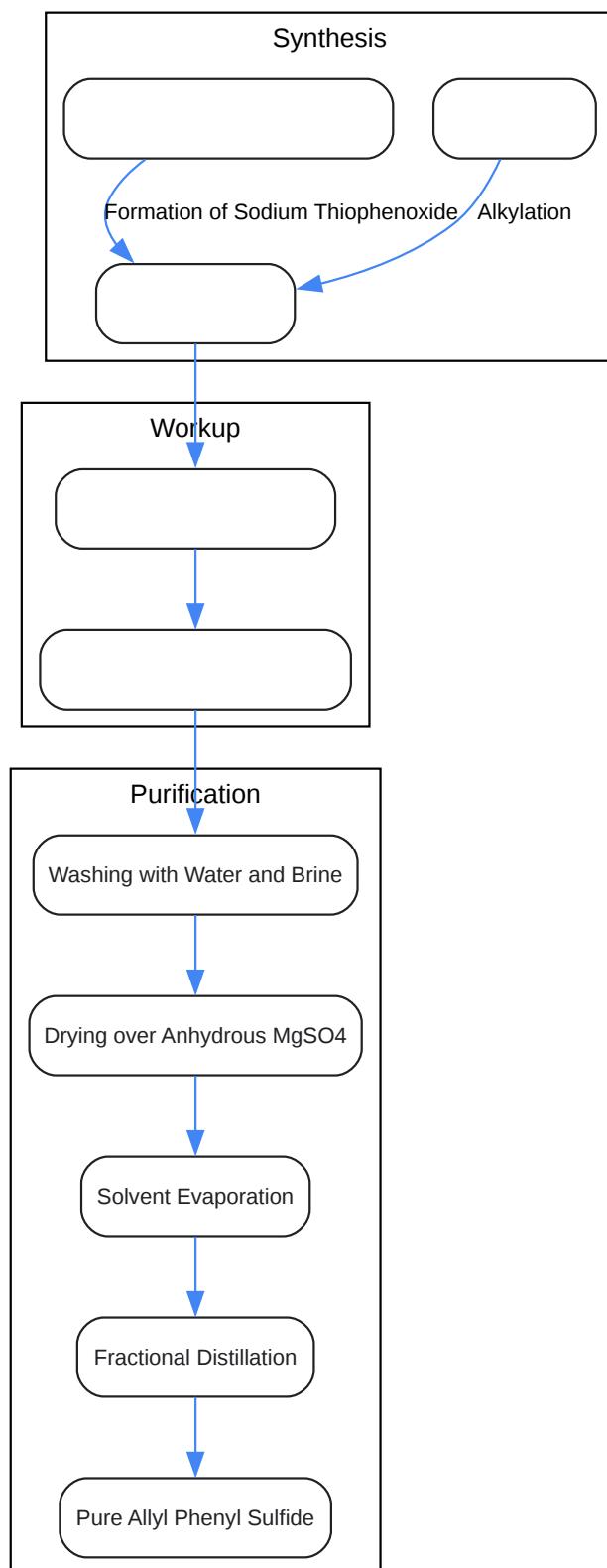
Procedure:

- Preparation of Sodium Thiophenoxide: In a round-bottom flask, dissolve thiophenol in ethanol. To this solution, add an equimolar amount of sodium hydroxide solution to form

sodium thiophenoxyde.

- **Alkylation:** To the solution of sodium thiophenoxyde, add a slight molar excess (e.g., 1.1 equivalents) of allyl bromide dropwise at room temperature.
- **Reaction Monitoring:** Stir the reaction mixture at room temperature. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Workup:** Once the reaction is complete, quench the reaction by adding a saturated aqueous solution of sodium bicarbonate.^[14] Extract the mixture with diethyl ether.
- **Purification:** Wash the combined organic layers with water and then with brine. Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.^[14] Filter off the drying agent and concentrate the organic solvent under reduced pressure using a rotary evaporator.
- **Final Purification:** The crude product can be further purified by fractional distillation under vacuum to yield pure **Allyl Phenyl Sulfide**.^{[1][12]}

Synthesis and Purification Workflow



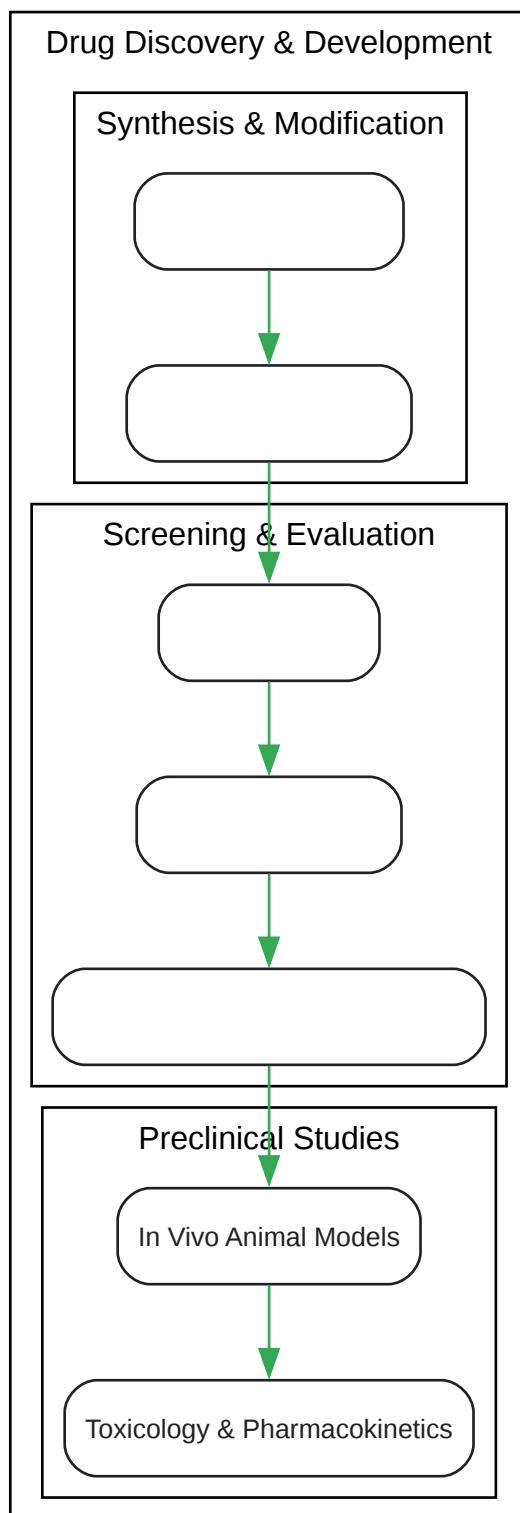
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Caption: Workflow for the synthesis and purification of **Allyl phenyl sulfide**.

Applications in Research and Drug Development

Organosulfur compounds, including allyl sulfides, are of significant interest in medicinal chemistry. While specific signaling pathways for **Allyl Phenyl Sulfide** are not extensively detailed in publicly available literature, related compounds have been studied for their biological activities. For instance, diallyl sulfide has been investigated for its effects on antioxidant enzyme expression through the activation of the ERK/p38 signaling pathway.^[19] Natural organosulfur compounds are also known to have chemopreventive effects and can induce apoptosis in tumor cells.^[20] The development of hybrid drugs that can co-deliver hydrogen sulfide (H₂S) with other therapeutic agents is an emerging area of research.^[21] Given these trends, **Allyl Phenyl Sulfide** serves as a valuable building block and research tool for the development of novel therapeutic agents.

Potential Research Workflow



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Caption: A logical workflow for utilizing **Allyl phenyl sulfide** in drug discovery.

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